

Essential Safety and Operational Guide for Handling Crk12-IN-1

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Compound of Interest

Compound Name: Crk12-IN-1

Cat. No.: B12407012

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Crk12-IN-1**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent kinase inhibitor.

Hazard Identification and Classification

Crk12-IN-1 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

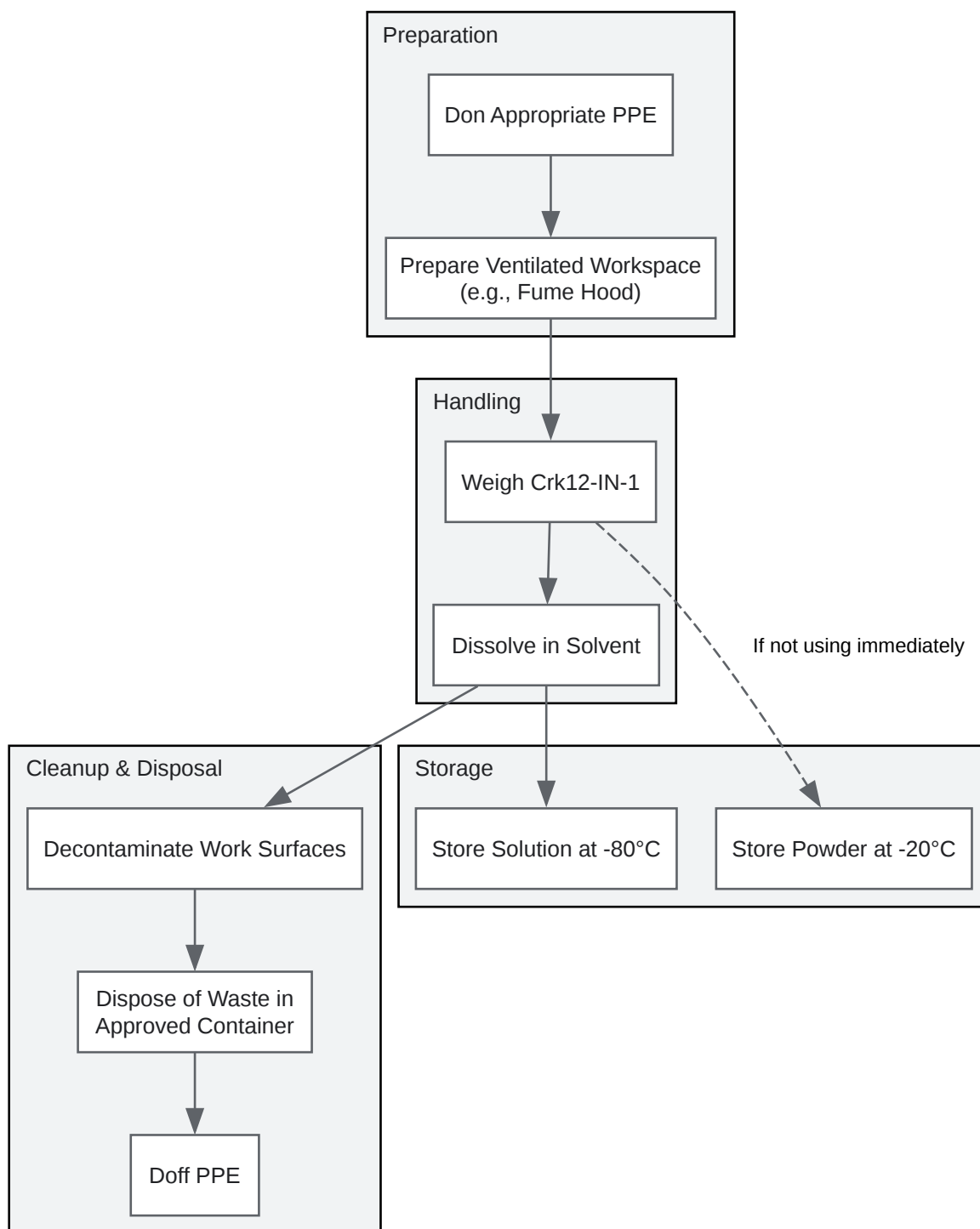
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Crk12-IN-1** to minimize exposure and ensure personal safety.[\[1\]](#)

PPE Category	Specification	Purpose
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat).	Protects skin and personal clothing.
Respiratory Protection	Suitable respirator.	Prevents inhalation of dust or aerosols.

Operational Workflow for Handling Crk12-IN-1

The following diagram outlines the standard operational workflow for safely handling **Crk12-IN-1** in a laboratory setting. Adherence to this workflow is critical to mitigate risks.



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Caption: Workflow for Safe Handling of **Crk12-IN-1**.

Step-by-Step Handling and Disposal Procedures

Handling

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE: safety goggles with side-shields, protective gloves, and an impervious lab coat.[\[1\]](#) A suitable respirator should be used if there is a risk of aerosol or dust formation.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
 - Ensure an eye-wash station and safety shower are readily accessible.[\[1\]](#)
- Weighing and Aliquoting:
 - Avoid the formation of dust and aerosols during handling.[\[1\]](#)
 - Carefully weigh the required amount of **Crk12-IN-1** powder.
 - If preparing a stock solution, add the solvent to the powder slowly to avoid splashing.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)
 - Decontaminate all work surfaces and equipment used.

Storage

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
- For long-term storage, the recommended temperatures are:
 - Powder: -20°C[\[1\]](#)
 - In solvent: -80°C[\[1\]](#)

Disposal

- Dispose of **Crk12-IN-1** and its container in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#) Collect any spillage.[\[1\]](#)
- Do not allow the product to enter drains, water courses, or the soil.[\[1\]](#)

Emergency Procedures

Situation	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician immediately if you feel unwell. [1] Rinse mouth. [1]
Eye Contact	Remove any contact lenses. Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure adequate flushing. [1] Call a physician promptly. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. [1] Remove contaminated clothing and shoes and call a physician. [1]
Inhalation	Immediately relocate to fresh air. [1] If breathing is difficult, seek medical attention.

Chemical and Physical Properties

Property	Value
Molecular Formula	C20H26F2N4O3S2
Molecular Weight	472.57
CAS Number	1990479-14-5

Data sourced from the DC Chemicals Safety Data Sheet.[\[1\]](#)

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References

- 1. CRK12-IN-1|1990479-14-5|MSDS [dcchemicals.com]
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